

Navigating the Safety Landscape of Decylurea: An In-depth Technical Guide

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Compound of Interest

Compound Name: Decylurea

Cat. No.: B15151109

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A comprehensive understanding of the safety profile and handling requirements is paramount for researchers, scientists, and drug development professionals working with any chemical compound. This technical guide provides a detailed overview of the available safety data and recommended handling precautions for **Decylurea**. It is important to note that "**Decylurea**" is not a standardized chemical name, which can lead to ambiguity. The information presented here is based on the most closely related and structurally similar compound for which comprehensive safety data is available: N-Dodecylurea (CAS No. 2158-09-0). Professionals should verify the specific identity and CAS number of their compound before implementing these safety protocols.

Hazard Identification and Classification

N-Dodecylurea is not classified as a hazardous substance according to the Globally Harmonised System of Classification and Labelling of Chemicals (GHS). However, as with any chemical substance, it should be handled with care, and appropriate safety measures should be in place to minimize exposure.

Summary of GHS Classification:

Hazard Class	Hazard Category
Not Classified	Not Applicable

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Property	Value
CAS Number	2158-09-0
Molecular Formula	C ₁₃ H ₂₈ N ₂ O
Molecular Weight	228.38 g/mol
Appearance	White to off-white powder
Melting Point	98-102 °C
Boiling Point	No data available
Solubility	Insoluble in water. Soluble in organic solvents.

Handling and Storage Precautions

Proper handling and storage are essential to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields, and a laboratory coat.
- Avoid breathing dust. Use in a well-ventilated area or with local exhaust ventilation.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.

- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

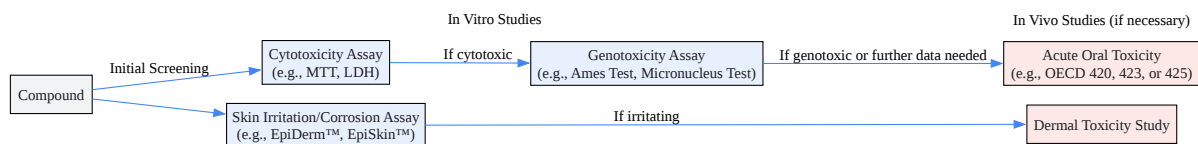
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- After Skin Contact: Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

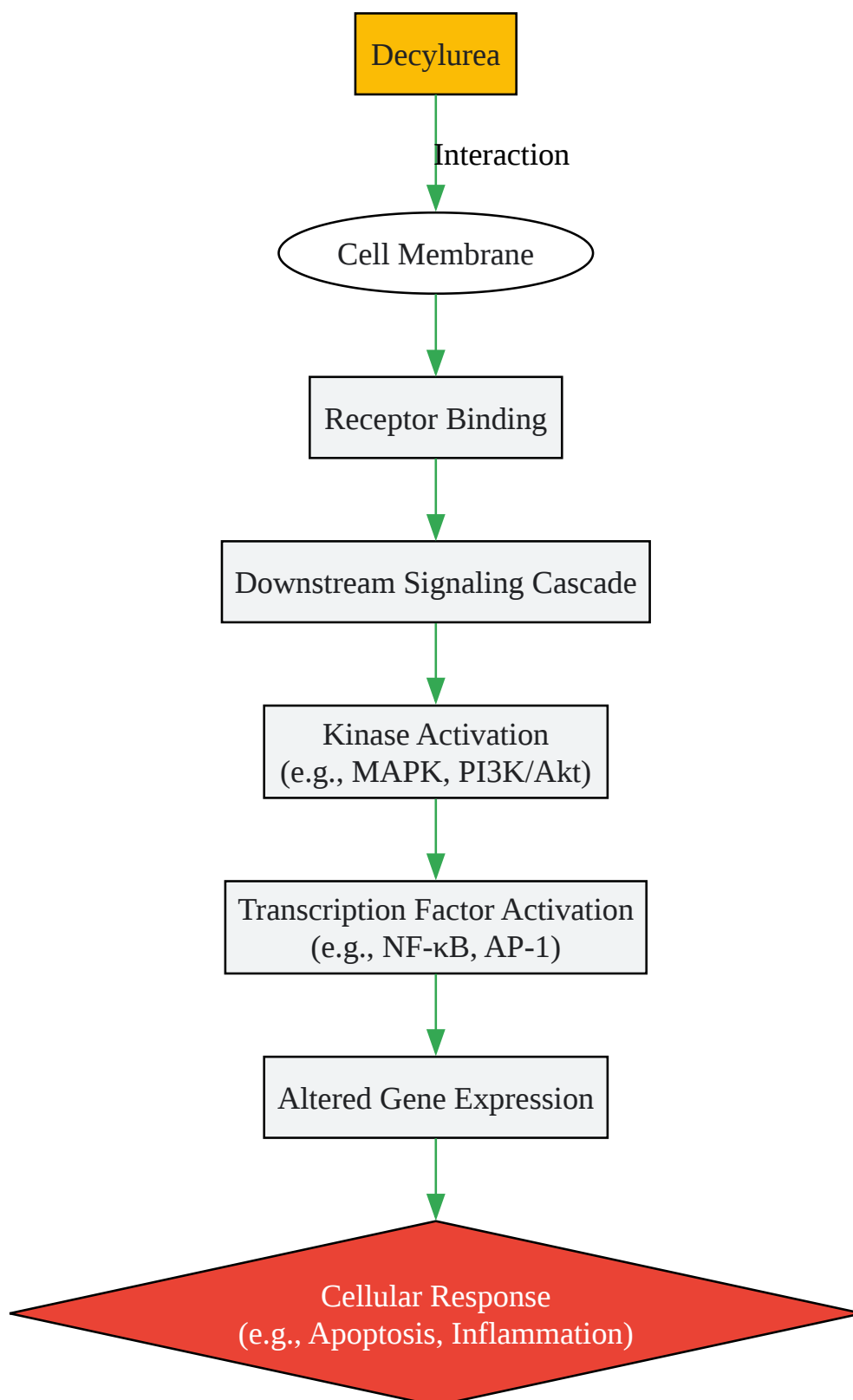
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Not flammable or combustible. Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Experimental Workflow for Safety Assessment

The following diagram outlines a general experimental workflow that can be adapted for the safety assessment of a substituted urea compound like **Decylurea**.





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- To cite this document: BenchChem. [Navigating the Safety Landscape of Decylurea: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15151109#safety-data-sheet-and-handling-precautions-for-decylurea]

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